

Thermal decomposition profile of 5-Hydroxyisophthalic acid

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Compound of Interest

Compound Name: 5-Hydroxyisophthalic acid

Cat. No.: B057310

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Physicochemical Properties of 5-Hydroxyisophthalic Acid

5-Hydroxyisophthalic acid is a white to slightly yellow crystalline powder. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₆ O ₅	[1]
Molecular Weight	182.13 g/mol	[1]
Melting Point	298-302 °C (with decomposition)	[2][3][4]
CAS Number	618-83-7	[2]

Projected Thermal Decomposition Profile

While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **5-Hydroxyisophthalic acid** is not readily available, a likely decomposition profile can be projected based on its structure and the known behavior of aromatic carboxylic acids. The primary decomposition mechanism is expected to be decarboxylation.

Thermogravimetric Analysis (TGA)

A TGA experiment would measure the change in mass of **5-Hydroxyisophthalic acid** as a function of temperature. The projected TGA profile would show a significant weight loss step corresponding to the loss of two molecules of carbon dioxide (CO₂).

Parameter	Projected Value
Onset of Decomposition	~290-300 °C
Primary Decomposition Stage	300-350 °C
Theoretical Weight Loss (2 x CO ₂)	~48.3%
Residual Mass	~51.7% (corresponding to phenol)

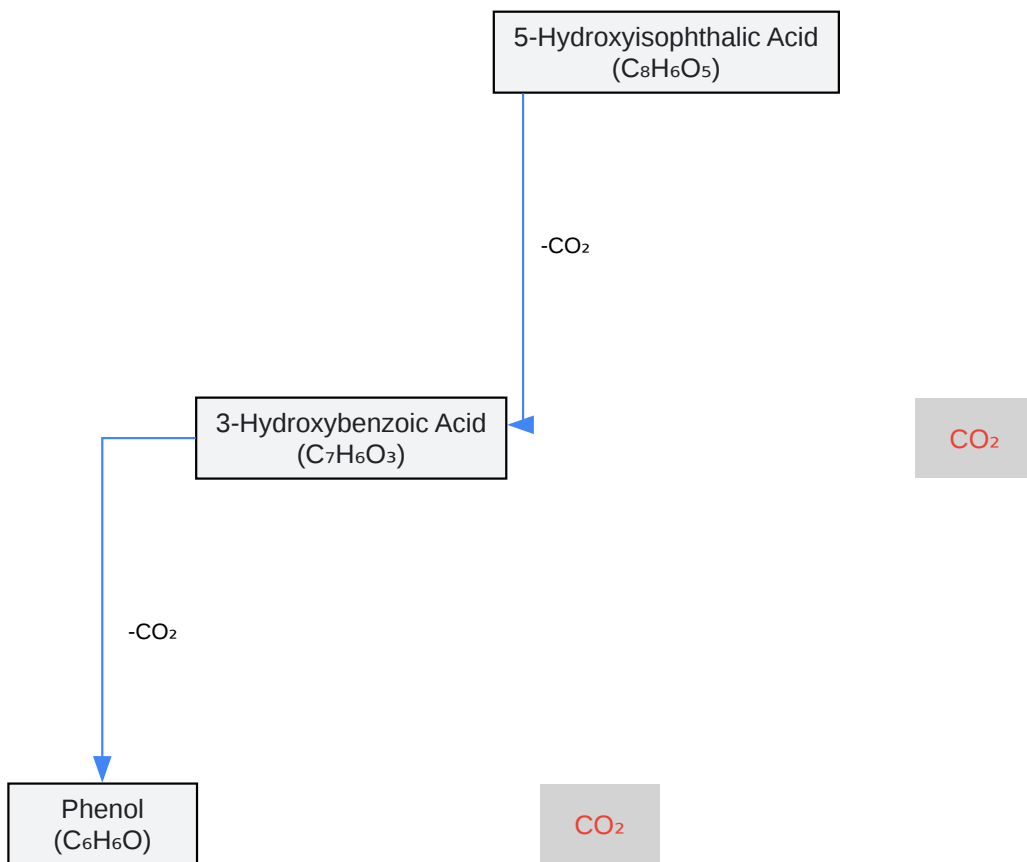
Differential Scanning calorimetry (DSC)

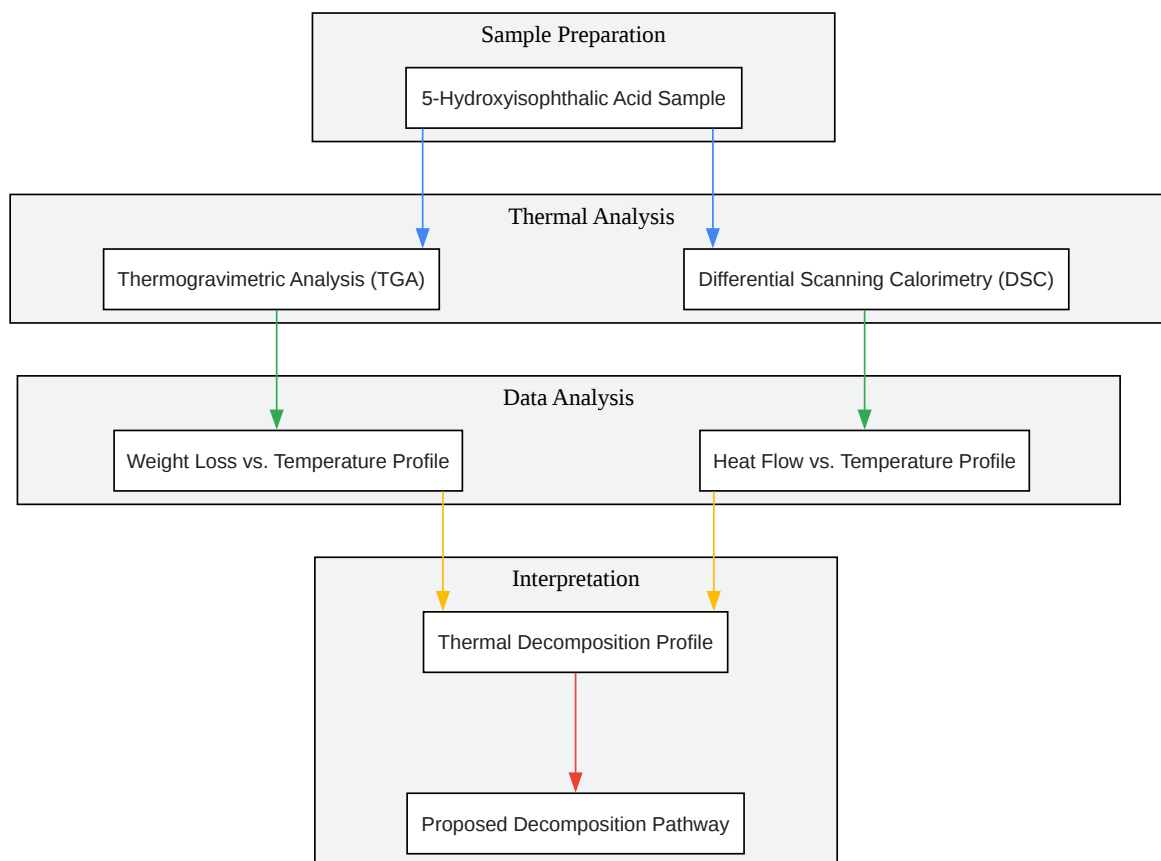
A DSC analysis would measure the heat flow into or out of the sample as a function of temperature. The DSC thermogram is expected to show a sharp endothermic peak corresponding to the melting of the compound, immediately followed by decomposition.

Parameter	Projected Observation
Melting Point (T _m)	Sharp endotherm around 298-302 °C
Decomposition	Broad endothermic or exothermic event overlapping with melting

Proposed Thermal Decomposition Pathway

The thermal decomposition of **5-Hydroxyisophthalic acid** is likely to proceed via a two-step decarboxylation process, ultimately yielding phenol.





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- To cite this document: BenchChem. [Thermal decomposition profile of 5-Hydroxyisophthalic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057310#thermal-decomposition-profile-of-5-hydroxyisophthalic-acid]

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